

# Personal protective equipment for handling Indocyanine green-d7

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# Essential Safety and Handling Guide for Indocyanine green-d7

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Indocyanine green-d7**. The following procedures are designed to ensure safe operational use and proper disposal, fostering a secure laboratory environment.

**Indocyanine green-d7** is a fluorescent dye used in various research and medical applications. While generally stable, it is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[1][2][3] Adherence to the following protocols is essential to minimize exposure and ensure safe handling.

## **Personal Protective Equipment (PPE)**

A comprehensive assessment of the work area and planned procedures is necessary to determine the appropriate PPE.[4] The minimum required PPE for handling **Indocyanine** green-d7 includes:

• Body Protection: A lab coat or gown should be worn to protect clothing and skin from potential splashes.[5] For tasks with a higher risk of exposure, fire/flame resistant and impervious clothing is recommended.





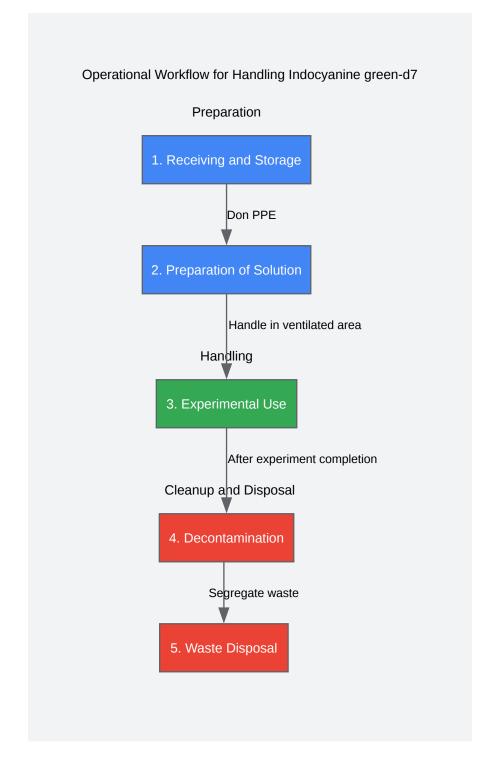


- Eye and Face Protection: Tightly fitting safety goggles with side-shields are mandatory to
  protect against dust particles and splashes. A face shield may be necessary for procedures
  with a high risk of splashing. All eye and face protection must be marked with "Z87" to signify
  adherence to ANSI Z87.1 standards.
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, must be worn. Gloves should be inspected before use and removed immediately if contaminated, followed by hand washing. For increased protection, consider double-gloving.
- Respiratory Protection: When working with the powdered form or in areas with inadequate ventilation, a respirator may be required to prevent inhalation of dust.

## Operational Plan: Step-by-Step Handling Procedure

Proper handling techniques are critical to prevent contamination and exposure. The following workflow outlines the safe handling of **Indocyanine green-d7** from receipt to disposal.





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#### Operational Workflow for Handling Indocyanine green-d7

- 1. Receiving and Storage:
- Upon receipt, inspect the container for any damage.

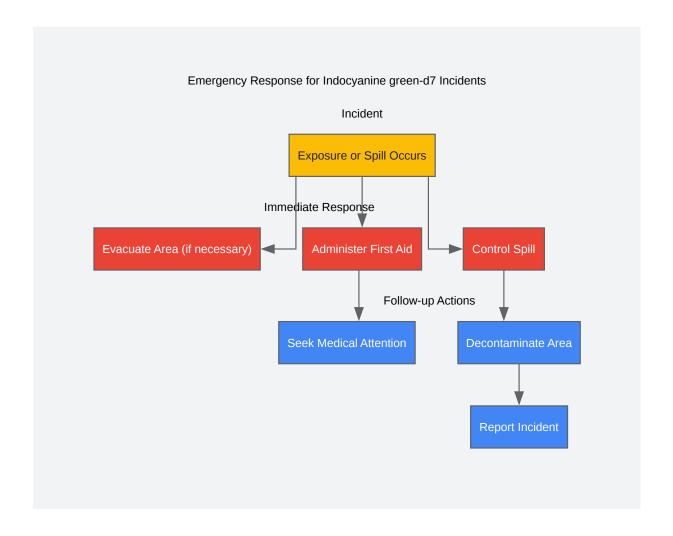


- Store in a cool, well-ventilated place, away from sources of ignition, according to the product insert.
- 2. Preparation of Solution:
- Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust.
- Wear all required PPE.
- Reconstitute the lyophilized powder using sterile techniques. The solution should be used within 6 hours of preparation. If any precipitate is present, the solution must be discarded.
- 3. Experimental Use:
- Handle the solution with care to avoid splashes and aerosol generation.
- Keep containers closed when not in use.
- 4. Decontamination:
- After use, decontaminate all surfaces and equipment with an appropriate cleaning agent.
- Remove and dispose of contaminated PPE as hazardous waste.
- 5. Waste Disposal:
- All waste materials, including unused solutions, contaminated gloves, and wipes, should be collected in a designated hazardous waste container.
- Dispose of the waste through a licensed hazardous material disposal company, following all federal and local regulations. Never pour the chemical down the drain.

## **Emergency Procedures**

In the event of an exposure or spill, immediate action is crucial.





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#### Emergency Response for **Indocyanine green-d7** Incidents

#### First Aid Measures:

- Inhalation: If breathing is difficult, move the person to fresh air and keep them at rest. Seek medical attention if symptoms persist.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation occurs.
- Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.



• Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

#### Spill Response:

- Evacuate unnecessary personnel from the area.
- Wear appropriate PPE, including respiratory protection if dust is present.
- Avoid breathing dust or vapors.
- Prevent the spill from entering drains or waterways.
- Collect the spilled material and place it in a suitable container for disposal.

**Quantitative Data Summary** 

Parameter	Value	Reference
Chemical Formula	C43H40D7N2NaO6S2	N/A
Appearance	Lyophilized green powder	
Sodium Iodide Content	No more than 5%	_
Reconstituted Stability	Use within 6 hours	<del>-</del>
Hazard Classifications	Skin Irritation (Category 2), Eye Irritation (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3)	<del>-</del>

This guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) for **Indocyanine green-d7** and your institution's safety protocols before handling this chemical.

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